

Application Notes and Protocols: Pyrazole Derivatives in Agrochemicals and Materials Science

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Compound of Interest

Compound Name: (1-phenyl-1H-pyrazol-4-yl)methanamine

Cat. No.: B187769

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed overview of the diverse applications of pyrazole derivatives, a prominent class of heterocyclic compounds, in the fields of agrochemicals and materials science. Their versatile structure allows for a wide range of chemical modifications, leading to compounds with highly specific and potent activities. These notes include summaries of quantitative data, detailed experimental protocols for the synthesis of key compounds, and visualizations of important pathways and workflows.

Applications in Agrochemicals

The pyrazole scaffold is a critical pharmacophore in modern agrochemicals, with commercially successful products in fungicides, herbicides, and insecticides.

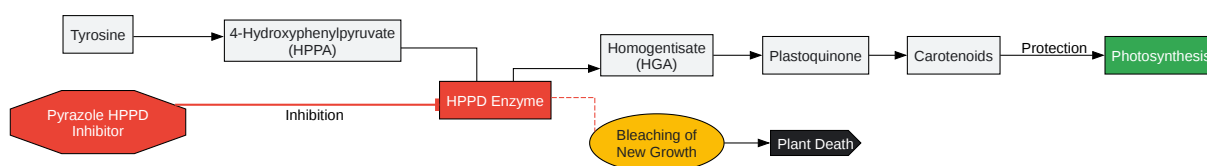
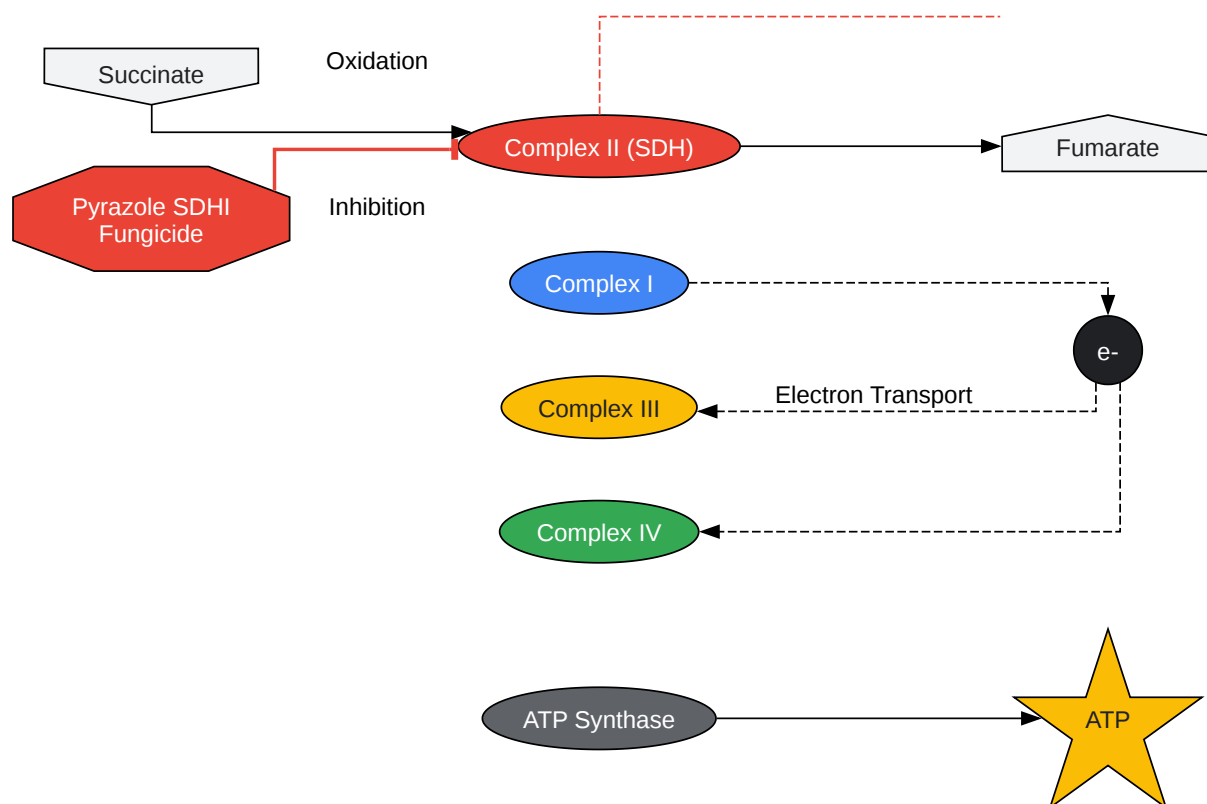
Fungicides: Succinate Dehydrogenase Inhibitors (SDHIs)

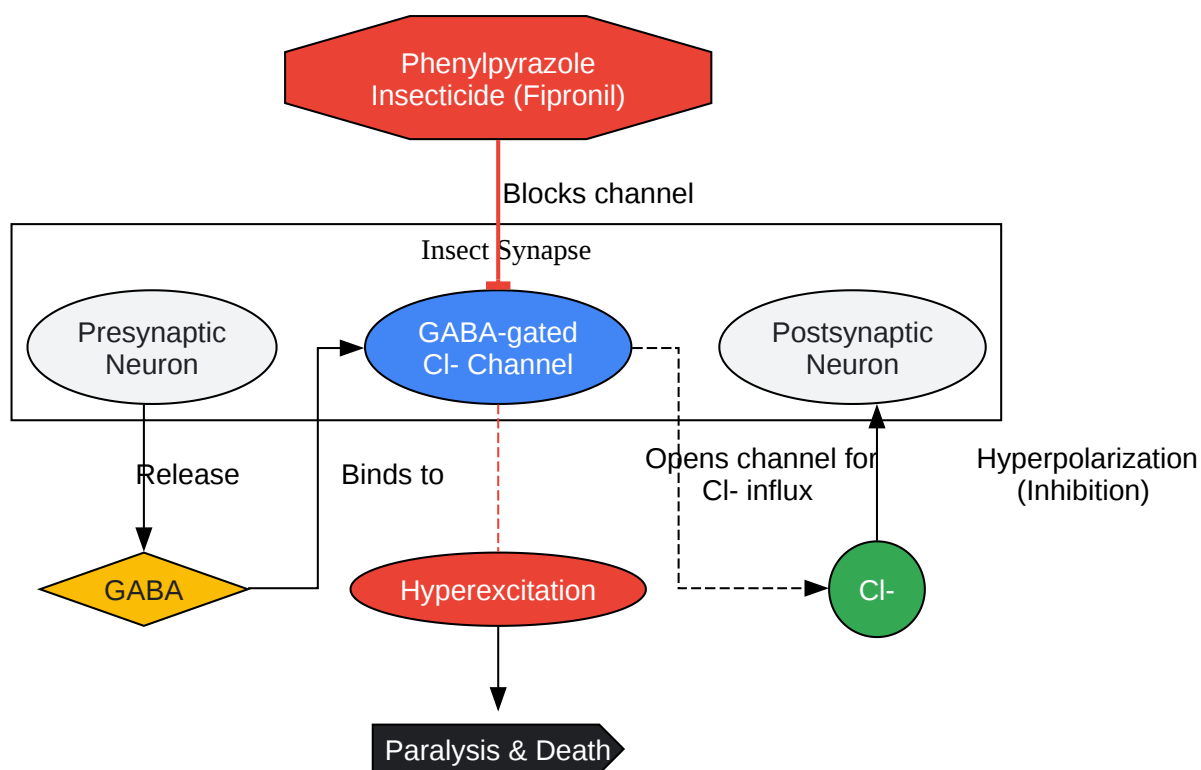
A significant class of pyrazole-based fungicides operates by inhibiting the succinate dehydrogenase (SDH) enzyme (Complex II) in the mitochondrial respiratory chain of fungi. This disruption of ATP production leads to the cessation of fungal growth and spore germination. The pyrazole carboxamide moiety is a key feature of many SDHI fungicides.

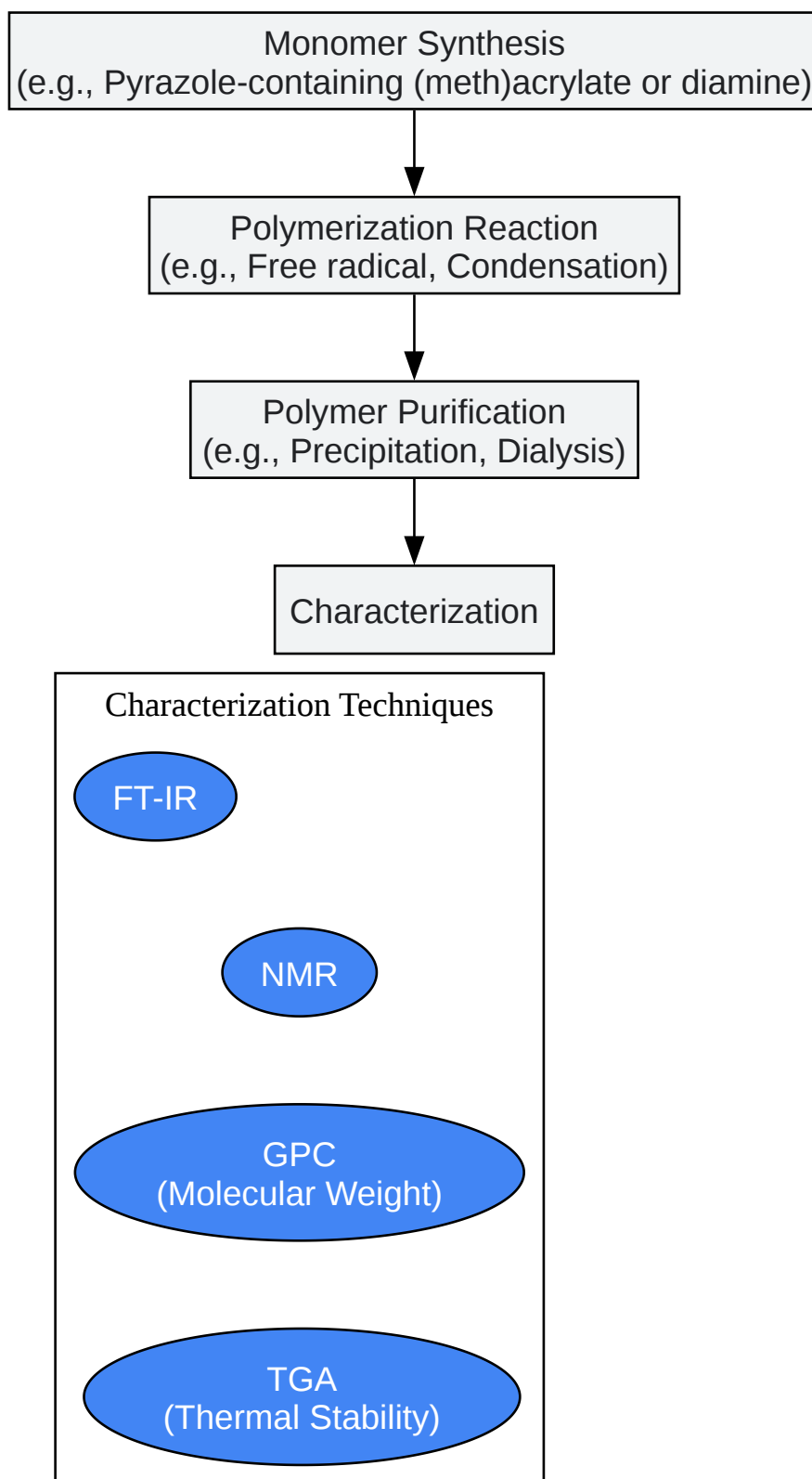
Key Examples and Efficacy:

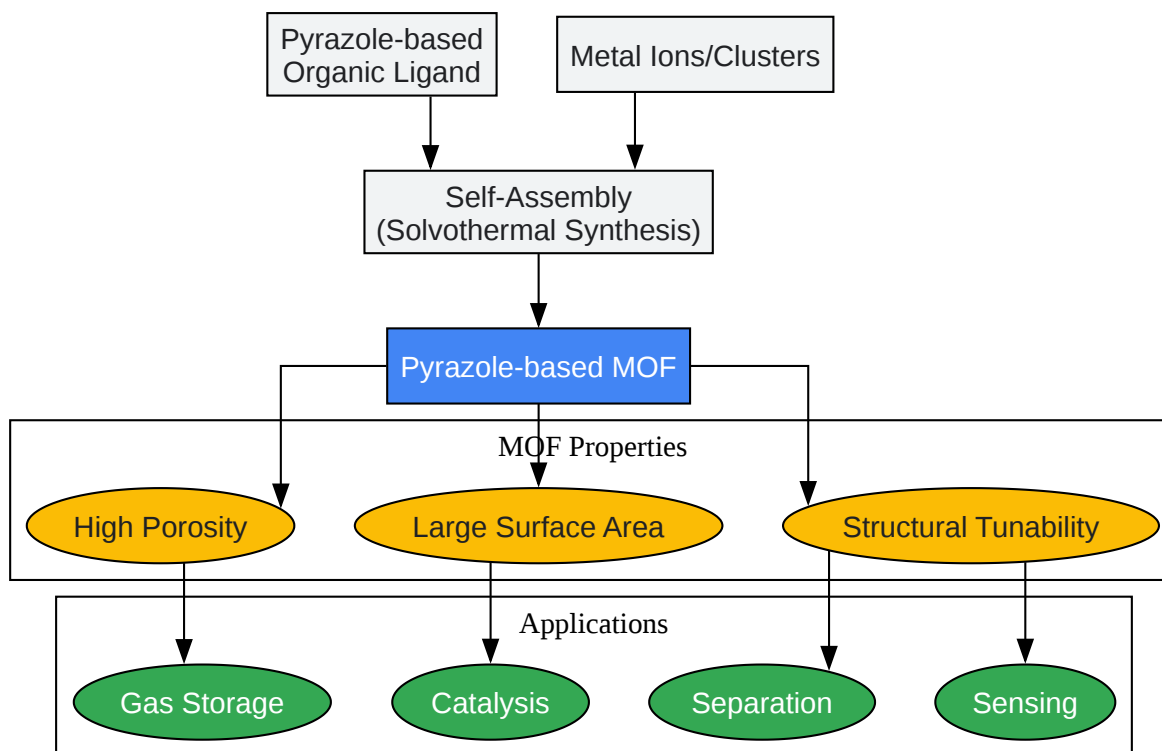
Compound	Target Fungi	Efficacy (EC50/IC50 in µg/mL)	Reference
Bixafen	Rhizoctonia solani	0.043	[1]
Fluxapyroxad	Botrytis cinerea	0.791	[2]
Compound 12	Rhizoctonia solani	0.021	[1]
Compound 7	Rhizoctonia solani	0.034	[1]
Compound 5l	Botrytis cinerea	0.392	[2]
Compound B6	Rhizoctonia solani	0.23 (In vitro), 0.28 (SDH Inhibition)	[3]
Compound a2	Gibberella zeae	0.47	[4]

Signaling Pathway: Inhibition of Fungal Respiration by SDHIs









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